

# A Comprehensive Technical Overview of 2-Acetylamino-5-iodopyridine

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## Compound of Interest

Compound Name: 2-Acetylamino-5-iodopyridine

Cat. No.: B1301817

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This document provides a detailed analysis of the physicochemical properties of **2-Acetylamino-5-iodopyridine**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Physicochemical Data Summary

The fundamental molecular properties of **2-Acetylamino-5-iodopyridine** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> IN <sub>2</sub> O[1]
Molecular Weight	262.05 g/mol [1][2][3]
Exact Mass	261.96000 g/mol [2]
CAS Number	66131-78-0[1]
Melting Point	156-158°C[2][3]
Boiling Point	405°C[2][3]
Flash Point	199°C[2][3]
Density	1.901 g/cm <sup>3</sup> [2][3]

## Molecular Structure

The structural formula of **2-Acetylamino-5-iodopyridine** consists of a pyridine ring substituted with an acetamino group at the 2-position and an iodine atom at the 5-position. This arrangement of functional groups is crucial for its reactivity and utility as a building block in organic synthesis.

Caption: Molecular structure of **2-Acetylamino-5-iodopyridine**.

## Synonyms and Identifiers

For cross-referencing in literature and databases, the following synonyms and identifiers are associated with this compound:

- N-(5-Iodo-2-pyridinyl)acetamide[1]
- N-(5-iodo-pyridin-2-yl)-acetamide[3]
- 2-Acetamido-5-iodopyridine[3]
- N-(5-Iodopyridine-2-yl)acetamide[3]
- ACETAMIDE, N-(5-iodo-2-pyridinyl)-[3]

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## References

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